

# An In-depth Technical Guide to the Thermochemical Data of Octafluorocyclobutane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Octafluorocyclobutane

Cat. No.: B090634

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This technical guide provides a comprehensive overview of the thermochemical properties of **octafluorocyclobutane** (C<sub>4</sub>F<sub>8</sub>), a compound of interest in various industrial and scientific applications. The following sections detail its key thermochemical data, the experimental methodologies used for their determination, and a visualization of the experimental workflows.

## Core Thermochemical Data

**Octafluorocyclobutane**, also known as perfluorocyclobutane, is a colorless, non-flammable gas at standard conditions.<sup>[1]</sup> An understanding of its thermochemical properties is crucial for its application in semiconductor manufacturing, as a refrigerant, and in other specialized fields.<sup>[2]</sup>

## Table 1: Gas Phase Thermochemical Data

Property	Value	Units	Reference
Standard Enthalpy of Formation ( $\Delta_f H^\circ_{\text{gas}}$ )	$-1480.7 \pm 4.2$	kJ/mol	Kolesov, Talakin, et al., 1964[3]
Standard Molar Entropy ( $S^\circ_{\text{gas}}$ )	$398.9 \pm 2.1$	J/mol·K	Andreevskii and Antonova, 1982
Molar Heat Capacity at Constant Pressure ( $C_{p,\text{gas}}$ )	$185.8 \pm 3.7$	J/mol·K	Andreevskii and Antonova, 1982

**Table 2: Condensed Phase Thermochemical Data**

Property	Value	Units	Temperature (K)	Reference
Standard Enthalpy of Formation ( $\Delta_f H^\circ_{\text{liquid}}$ )	$-1504.1 \pm 4.2$	kJ/mol	298.15	Kolesov, Talakin, et al., 1964
Molar Heat Capacity of Liquid ( $C_{p,\text{liquid}}$ )	222.4	J/mol·K	240 to 340	Ponomareva, 1982[4]
Molar Heat Capacity of Solid ( $C_{p,\text{solid}}$ )	19.33	J/mol·K	17	Furukawa, McCoskey, et al., 1954[4]

**Table 3: Phase Change Data**

Property	Value	Units	Temperature (K)	Reference
Normal Boiling Point	267.3	K	-	PCR Inc., 1990[1]
Triple Point Temperature	232.96 ± 0.05	K	-	Furukawa, McCoskey, et al., 1954[5]
Enthalpy of Vaporization ( $\Delta_{\text{vap}}H$ )	23.4	kJ/mol	267.1	Furukawa, McCoskey, et al., 1954
Enthalpy of Fusion ( $\Delta_{\text{fus}}H$ )	2.77	kJ/mol	232.96	Furukawa, McCoskey, et al., 1954
Entropy of Vaporization ( $\Delta_{\text{vap}}S$ )	87.6	J/mol·K	267.1	Furukawa, McCoskey, et al., 1954
Entropy of Fusion ( $\Delta_{\text{fus}}S$ )	11.89	J/mol·K	232.96	Furukawa, McCoskey, et al., 1954[6][7]

## Experimental Protocols

The accurate determination of the thermochemical data presented above relies on precise and well-established experimental techniques. The following sections detail the methodologies employed in the key cited studies.

### Determination of Enthalpy of Formation: Rotating-Bomb Calorimetry

The standard enthalpy of formation of **octafluorocyclobutane** was determined by Kolesov, Talakin, and Skuratov using rotating-bomb calorimetry, a technique specifically adapted for organofluorine compounds.[3]

#### General Protocol:

- **Sample Preparation:** A precise mass of the liquid **octafluorocyclobutane** is encapsulated in a combustible ampoule. The ampoule is placed in a platinum crucible within the calorimetric bomb.
- **Bomb Assembly:** The bomb, constructed from corrosion-resistant materials like nickel-chromium alloys, is charged with high-purity oxygen to a pressure of approximately 30 atm. [8] A small, known amount of water is added to the bomb to ensure that the final products are in a well-defined aqueous state.
- **Calorimetry:** The sealed bomb is submerged in a known volume of water in a calorimeter. The system is allowed to reach thermal equilibrium. The combustion is initiated by passing an electric current through a fuse wire in contact with the sample.
- **Rotation:** To ensure a complete and uniform reaction, the bomb is continuously rotated throughout the experiment. This facilitates the dissolution of gaseous products like hydrogen fluoride (HF) and carbon tetrafluoride (CF<sub>4</sub>) in the bomb water, leading to a well-defined final state.[4]
- **Temperature Measurement:** The temperature change of the calorimeter water is precisely measured.
- **Product Analysis:** After the experiment, the contents of the bomb are carefully analyzed to determine the completeness of combustion and to quantify the amounts of nitric acid (from nitrogen impurities in the oxygen) and any unreacted starting material.
- **Calculation:** The heat of combustion is calculated from the observed temperature rise and the energy equivalent of the calorimeter system. The standard enthalpy of formation is then derived from the heat of combustion using Hess's law, taking into account the heats of formation of the final products (CO<sub>2</sub>, H<sub>2</sub>O, and HF).

## Determination of Heat Capacity: Adiabatic Calorimetry

The heat capacity of **octafluorocyclobutane** in its solid and liquid phases was measured by Furukawa, McCoskey, and Reilly using an adiabatic calorimeter.[5]

### General Protocol:

- **Calorimeter:** An adiabatic calorimeter is used, which is designed to minimize heat exchange with the surroundings. This is achieved by maintaining a vacuum jacket around the sample container and by using adiabatic shields whose temperatures are controlled to match that of the sample container.
- **Sample Loading:** A known mass of **octafluorocyclobutane** is condensed into the calorimeter vessel.
- **Heating:** A measured amount of electrical energy is supplied to a heater within the sample container, causing a small increase in temperature.
- **Temperature Measurement:** The temperature of the sample is precisely measured before and after the energy input using a platinum resistance thermometer.
- **Heat Capacity Calculation:** The heat capacity of the sample is calculated from the amount of energy supplied and the resulting temperature rise, after correcting for the heat capacity of the calorimeter vessel.
- **Phase Transitions:** To measure the enthalpy of phase transitions (solid-solid, fusion, and vaporization), a continuous supply of energy is provided to the sample, and the temperature is monitored as a function of time. The enthalpy of the transition is then calculated from the total energy input during the phase change.

## Determination of Vapor Pressure

The vapor pressure of **octafluorocyclobutane** has been measured using static or dynamic methods.

### Static Cell Method:

- A sample of the substance is placed in a thermostated bulb (an isoteniscope) connected to a manometer and a vacuum pump.
- Dissolved and entrained gases are removed by degassing the sample at a reduced pressure.

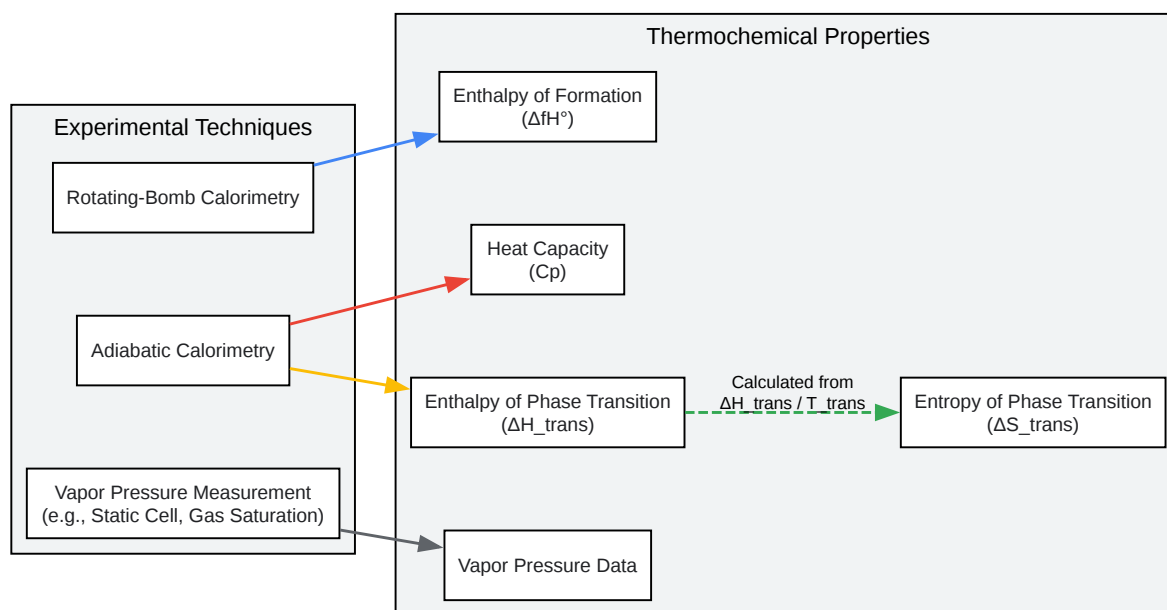
- The vapor pressure of the sample at a selected temperature is determined by balancing the pressure of the vapor against a known pressure of an inert gas.[9]

Gas Saturation Method:

- A stream of an inert carrier gas is passed through or over a known mass of the substance at a constant temperature and pressure.
- The carrier gas becomes saturated with the vapor of the substance.
- The mass of the substance transported by the gas is determined, typically by trapping the vapor and measuring its mass.
- The vapor pressure is calculated from the mass of the transported substance, the volume of the carrier gas, and the temperature.[9]

## Experimental Workflow Visualization

The following diagram illustrates the logical relationship between the primary experimental techniques and the thermochemical properties they are used to determine for **octafluorocyclobutane**.



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Caption: Experimental pathways for determining key thermochemical properties.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Thermochemical Data of Octafluorocyclobutane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b090634#thermochemical-data-of-octafluorocyclobutane]

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